

Navigating the Stability of Lansoprazole Sulfide-d4: A Technical Guide

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Compound of Interest

Compound Name: *Lansoprazole Sulfide-d4*

Cat. No.: *B562738*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and storage conditions for **Lansoprazole Sulfide-d4**, a critical deuterated metabolite of the proton pump inhibitor Lansoprazole. Understanding the stability profile of this compound is paramount for its accurate use in research and development, ensuring the integrity of experimental results and the quality of pharmaceutical preparations. This guide synthesizes available data on its storage, handling, degradation pathways, and the analytical methods used to assess its stability.

Core Stability and Storage Recommendations

Lansoprazole Sulfide-d4, like its non-deuterated counterpart, requires careful handling and storage to prevent degradation. The following recommendations are based on available technical data sheets and stability studies of closely related compounds.

Storage Conditions Summary

Form	Condition	Recommended Temperature	Duration
Solid (Powder)	Long-term	-20°C	Up to 3 years[1]
Short-term	Room Temperature	Acceptable for short periods[2]	
In Solvent	Long-term	-80°C	Up to 6 months[1]
Short-term	-20°C	Up to 1 month[1]	

Key Stability Considerations:

- **pH Sensitivity:** Lansoprazole and its metabolites are known to be labile in acidic conditions. [3][4] The degradation process is accelerated in acidic mediums, leading to the formation of various degradation products.[5][6] Conversely, they exhibit greater stability in neutral to basic conditions.
- **Oxidation:** The sulfide moiety is susceptible to oxidation. Forced degradation studies on Lansoprazole have shown that it degrades under oxidative stress, for instance, in the presence of hydrogen peroxide.[7] This suggests that **Lansoprazole Sulfide-d4** should be protected from oxidizing agents.
- **Light Sensitivity:** While Lansoprazole has been reported to be sensitive to light, specific photostability data for **Lansoprazole Sulfide-d4** is limited. As a general precaution, it is advisable to store the compound in light-resistant containers.
- **Incompatibilities:** The compound should not be stored with strong acids, alkalis, or strong oxidizing/reducing agents.

Forced Degradation and Stability-Indicating Methods

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. While specific quantitative

data for **Lansoprazole Sulfide-d4** is scarce, studies on Lansoprazole and Lansoprazole Sulfide provide valuable insights into potential degradation pathways.

Summary of Forced Degradation Conditions and Major Degradants (of Lansoprazole)

Stress Condition	Reagents/Conditions	Major Degradation Products
Acidic Hydrolysis	0.1 N to 2 N HCl, Reflux at 60°C for 8 hours[5]	Lansoprazole Sulfide, Benzimidazole derivatives[3][4][5]
Basic Hydrolysis	0.1 N to 2 N NaOH, Reflux at 60°C for 8 hours[5]	A novel impurity with a higher molecular weight has been reported for Lansoprazole[5][6]
Oxidative Degradation	Hydrogen Peroxide	Lansoprazole Sulfone and N-oxide derivatives[7]
Thermal Degradation	High Temperature	Generally stable[8]
Photolytic Degradation	Exposure to UV or fluorescent light	Generally stable[8]

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Lansoprazole Sulfide

This protocol is adapted from a validated method for determining related substances in Lansoprazole Sulfide.[9][10]

1. Chromatographic Conditions:

- Column: C18 stationary phase (e.g., 250 mm length, 4.6 mm internal diameter, 5 µm particle size)[9][10]
- Mobile Phase: A gradient mixture of a mass-compatible buffer (e.g., formic acid in water) and an organic solvent (e.g., acetonitrile).[9][10]

- Flow Rate: 1.0 mL/min[9][10]
- Column Temperature: 25°C[10]
- Detection Wavelength: 260 nm[9][10]
- Injection Volume: 10 µL

2. Sample Preparation:

- Standard Solution: Accurately weigh and dissolve **Lansoprazole Sulfide-d4** reference standard in a suitable diluent (e.g., a mixture of acetonitrile and water) to a known concentration.
- Test Solution: Prepare the sample to be tested in the same diluent and at a similar concentration to the standard solution.

3. Forced Degradation Sample Preparation:

- Acid Degradation: Reflux the drug substance in 0.1 N HCl at 60°C for a specified period. Neutralize the solution before dilution and injection.
- Base Degradation: Reflux the drug substance in 0.1 N NaOH at 60°C for a specified period. Neutralize the solution before dilution and injection.
- Oxidative Degradation: Treat the drug substance solution with a solution of hydrogen peroxide at room temperature for a specified period.
- Thermal Degradation: Expose the solid drug substance to dry heat (e.g., 105°C) for a specified period.
- Photolytic Degradation: Expose the drug substance solution to UV light (e.g., 254 nm) or in a photostability chamber.

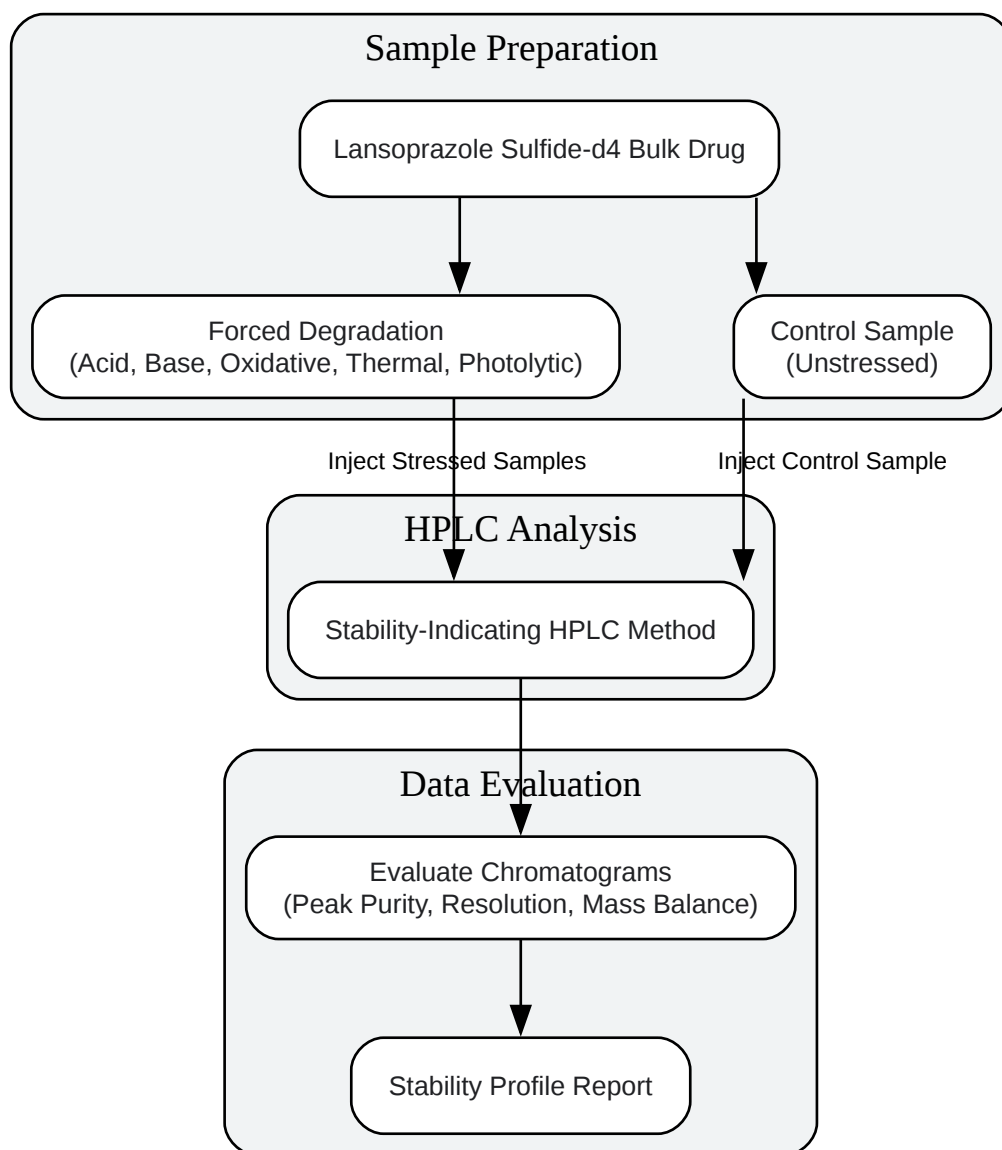
4. Analysis:

- Inject the prepared solutions into the HPLC system.

- Monitor the chromatograms for the appearance of new peaks (degradation products) and a decrease in the area of the main peak (**Lansoprazole Sulfide-d4**).
- The method is considered stability-indicating if all degradation products are well-resolved from the parent peak and from each other.

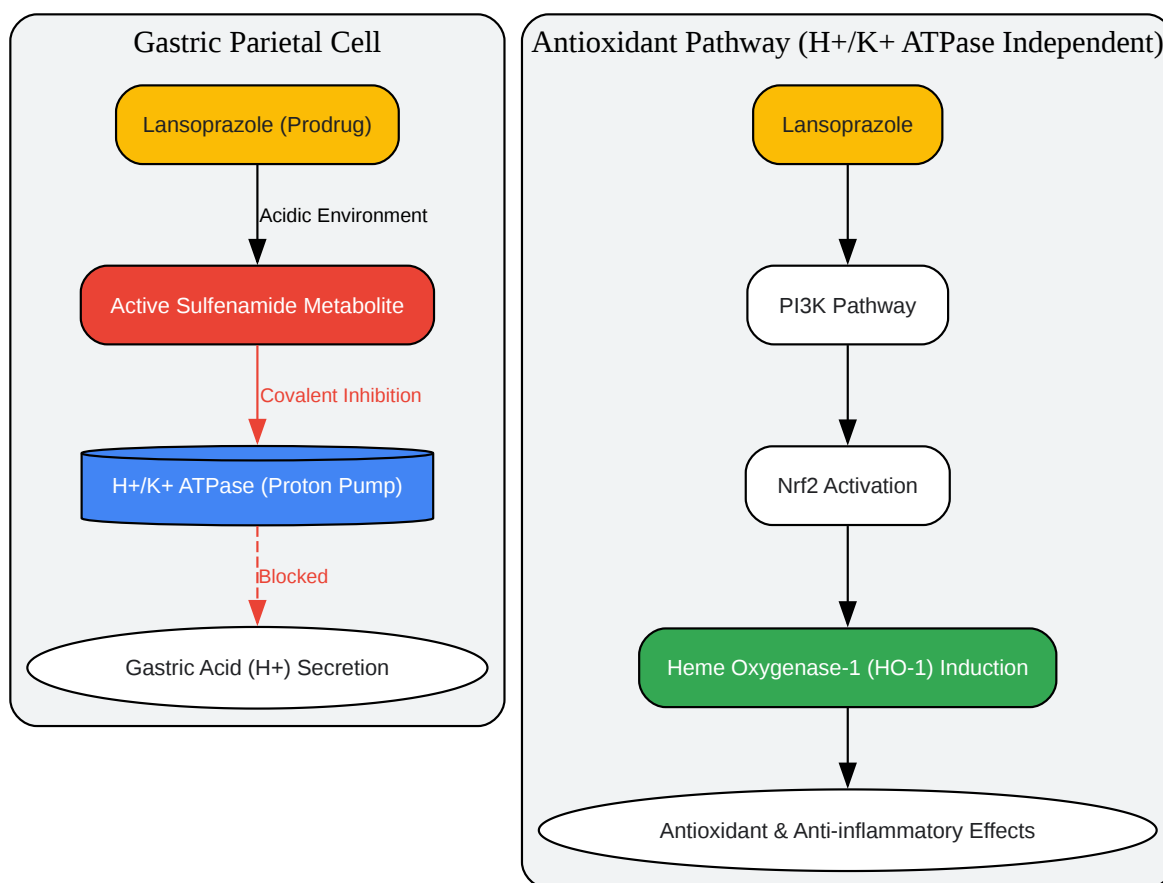
Visualizing Experimental Workflows and Signaling Pathways

To further aid in the understanding of the processes involved in stability testing and the mechanism of action of the parent compound, the following diagrams are provided.



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Caption: Workflow for Forced Degradation Study of **Lansoprazole Sulfide-d4**.



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Caption: Mechanism of Action of Lansoprazole and its Antioxidant Signaling.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Degradation of lansoprazole and omeprazole in the aquatic environment - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. iris.unina.it [iris.unina.it]
- 5. Hydrolytic Degradation Study of Lansoprazole, Identification, Isolation and Characterisation of Base Degradation Product [scirp.org]
- 6. jfda-online.com [jfda-online.com]
- 7. pubs.acs.org [pubs.acs.org]
- 8. Forced degradation studies of lansoprazole using LC-ESI HRMS and 1 H-NMR experiments: in vitro toxicity evaluation of major degradation products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Stability-indicating HPLC method for the determination of related substances in lansoprazole sulphide | International Journal of Science and Technology Research Archive [sciresjournals.com]
- 10. researchgate.net [researchgate.net]
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